

Application Note: 2-(Hydroxymethyl)-4-propylphenol Reference Standard

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)-4-propylphenol

CAS No.: 29922-45-0

Cat. No.: B2857558

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Role in Impurity Profiling & Lignin Metabolite Analysis[1] Executive Summary & Technical Context

2-(Hydroxymethyl)-4-propylphenol is a bifunctional aromatic compound characterized by a phenolic hydroxyl group and an ortho-hydroxymethyl (benzyl alcohol) substituent on a 4-propylphenol core.[1] Its structural duality makes it a vital reference standard in two primary domains:

- **Pharmaceutical Quality Control:** It acts as a potential process impurity or degradation product in the synthesis of alkylphenolic drugs (e.g., Propofol), specifically arising from the contamination of starting materials with 4-propylphenol followed by hydroxymethylation, or via oxidative degradation pathways.[1]
- **Lignin Valorization Research:** It serves as a model compound for "β-5" and "5-5" linkage degradation studies, helping researchers quantify monomer yields during the catalytic depolymerization of biomass.[1]

Physicochemical Profile

Property	Specification
Chemical Name	2-(Hydroxymethyl)-4-propylphenol
CAS Number	29922-45-0
Molecular Formula	C ₁₀ H ₁₄ O ₂
Molecular Weight	166.22 g/mol
Appearance	Viscous colorless to pale yellow oil / Low-melting solid
Solubility	Soluble in Methanol, Acetonitrile, DMSO; Sparingly soluble in water
pKa (Predicted)	~9.9 (Phenolic OH)
UV Max	~275–280 nm (Methanol)

Analytical Protocols

This section details self-validating protocols for the identification and quantification of **2-(Hydroxymethyl)-4-propylphenol**.

Protocol A: High-Performance Liquid Chromatography (HPLC-UV)

Objective: Separation of **2-(Hydroxymethyl)-4-propylphenol** from related alkylphenols (e.g., 4-propylphenol, thymol, propofol).[\[1\]](#)

Instrument Setup:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 3.5 µm).[\[1\]](#)
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.

- Temperature: 30°C.
- Detection: UV @ 275 nm (Primary), 220 nm (Secondary for sensitivity).

Gradient Program:

Time (min)	% Mobile Phase B	Event
0.0	20%	Equilibration
2.0	20%	Isocratic Hold
15.0	80%	Linear Ramp
18.0	95%	Column Wash

| 20.0 | 20% | Re-equilibration |[\[1\]](#)

System Suitability Criteria:

- Retention Time (RT): ~8.5 min (elutes before 4-propylphenol due to the polar hydroxymethyl group).
- Tailing Factor: < 1.5.
- Resolution (Rs): > 2.0 between **2-(Hydroxymethyl)-4-propylphenol** and 4-propylphenol.

Protocol B: Gas Chromatography - Mass Spectrometry (GC-MS)

Objective: Structural confirmation and trace analysis in complex matrices.[\[1\]](#) Note: Direct injection is possible, but trimethylsilyl (TMS) derivatization improves peak shape and sensitivity.
[\[1\]](#)

Derivatization Step:

- Dissolve 1 mg standard in 1 mL Anhydrous Pyridine.
- Add 100 µL BSTFA + 1% TMCS.

- Incubate at 60°C for 30 minutes.
- Inject 1 µL.

GC Conditions:

- Column: HP-5ms (30 m x 0.25 mm x 0.25 µm).[\[1\]](#)
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Inlet Temp: 260°C (Split 10:1).
- Oven Program: 60°C (1 min) → 20°C/min → 280°C (hold 5 min).
- MS Source: EI (70 eV), Scan range 40–400 m/z.

Diagnostic Ions (TMS Derivative):

- M+•: 310 m/z (Di-TMS derivative).[\[1\]](#)
- Base Peak: 295 m/z (Loss of methyl from TMS).
- Fragment: 73 m/z (TMS group).

Formation & Degradation Mechanism (Causality)

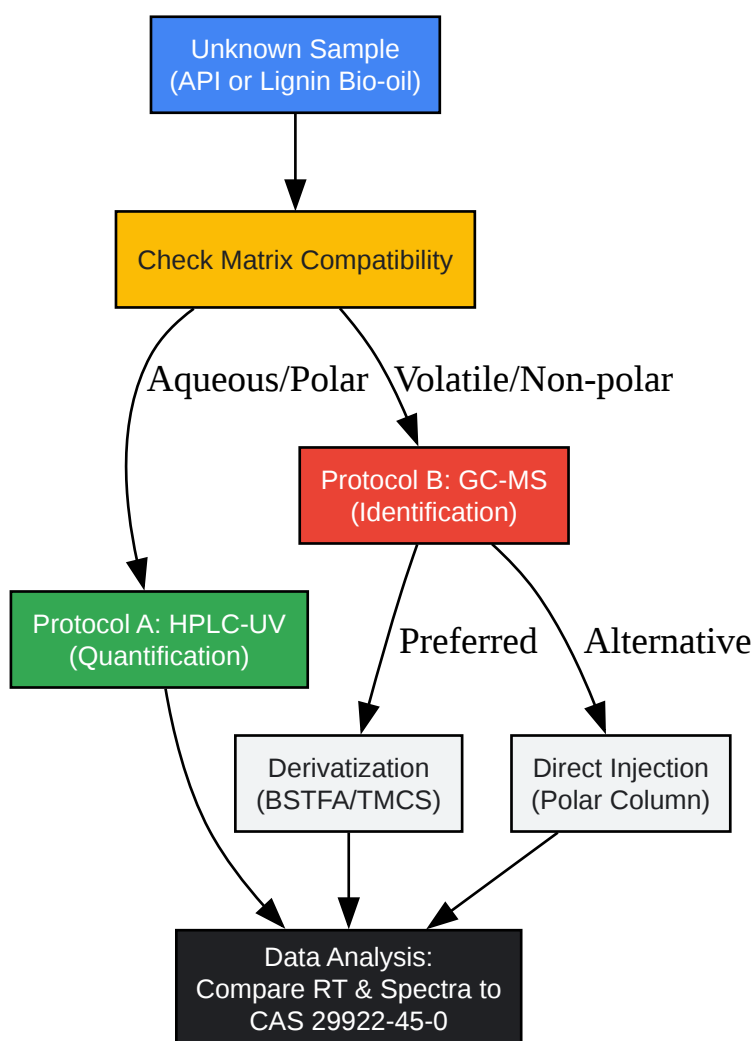
Understanding the origin of this impurity is essential for controlling it in a process environment.

- Synthetic Origin (Hydroxymethylation): The primary route of formation is the electrophilic aromatic substitution of 4-propylphenol with formaldehyde (or a formaldehyde equivalent) under basic or acidic conditions. The ortho position is activated by the phenolic hydroxyl, leading to the 2-hydroxymethyl adduct.[\[1\]](#)
 - Relevance: This reaction is analogous to the formation of resol resins and can occur if formaldehyde residues are present in solvent streams or equipment.
- Degradation Pathway (Benzylic Oxidation): In lignin models, **2-(Hydroxymethyl)-4-propylphenol** can be generated via the cleavage of β-O-4 linkages followed by benzylic

oxidation.[1] Conversely, the hydroxymethyl group itself is susceptible to further oxidation to the aldehyde (Salicylaldehyde derivative) or carboxylic acid.[1]

Visualizing the Analytical Workflow

The following diagram illustrates the decision tree for selecting the appropriate analytical method based on the sample matrix.



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Caption: Decision matrix for the analysis of **2-(Hydroxymethyl)-4-propylphenol** in diverse samples.

Handling & Stability Guidelines

- Storage: Store neat standard at -20°C under argon or nitrogen. The benzylic alcohol moiety is reactive and can undergo self-condensation (ether formation) or oxidation upon prolonged exposure to air and light.[1]
- Solution Stability: Stock solutions in Methanol are stable for 1 month at 4°C. Avoid acidic solvents for long-term storage to prevent polymerization.[1]
- Safety: Phenolic compounds are irritants.[2] Wear nitrile gloves and safety glasses.[1] Handle in a fume hood to avoid inhalation of vapors.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 152069895, 2-(Hydroxymethyl)-4-propoxyphenol (Structural Analog).[1] Retrieved from [\[Link\]](#)
- NIST Chemistry WebBook. 2-Methoxy-4-propylphenol (Related Lignin Monomer).[1] Retrieved from [\[Link\]](#)
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Sources

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